

Navigating the Chemical Landscape of Phytex: A Technical Guide

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Compound of Interest

Compound Name: *Phytex*

Cat. No.: *B1199765*

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For Researchers, Scientists, and Drug Development Professionals

The term "**Phytex**" encompasses a range of products with distinct chemical identities and applications. This technical guide focuses on the chemical structures, mechanisms of action, and relevant experimental data for two primary formulations associated with this name: a topical antifungal solution and the chemical compound Calcium Phytate.

Phytex Antifungal Formulations: A Multi-Component Approach

Certain topical formulations marketed under the "**Phytex**" brand are designed for the treatment of superficial fungal infections of the skin and nails. These products are characterized by a combination of active ingredients, each contributing to the overall therapeutic effect.

Chemical Composition and Structures

The primary active components in these antifungal solutions include tannic acid, boric acid, salicylic acid, and methyl salicylate. The chemical structure of each of these components is detailed below.

Table 1: Chemical Identification of Active Ingredients in **Phytex** Antifungal Solution

Compound	Molecular Formula	Molecular Weight (g/mol)	Canonical SMILES String
Tannic Acid (Gallotannic Acid)	C ₇₆ H ₅₂ O ₄₆	1701.22	<chem>C1=C(C=C(C(=C1O)O)O)C(=O)OC2=C(C=C(C(C=C2)C(=O)O[C@H]3--INVALID-LINK--C(=O)OC4=CC(=C(C(=C4)O)O)O)OC(=O)C5=CC(=C(C(=C5)O)O)O)OC(=O)C6=CC(=C(C(=C6)O)O)O">C@HOC(=O)C7=CC(=C(C(=C7)O)O)O)OC(=O)C8=CC(=C(C(=C8)O)O)O</chem>
Boric Acid	BH ₃ O ₃	61.83	<chem>B(O)(O)O</chem>
Salicylic Acid	C ₇ H ₆ O ₃	138.12	<chem>C1=CC=C(C(=C1)C(=O)O)O</chem>
Methyl Salicylate	C ₈ H ₈ O ₃	152.15	<chem>COC(=O)C1=CC=CC=C1O</chem>

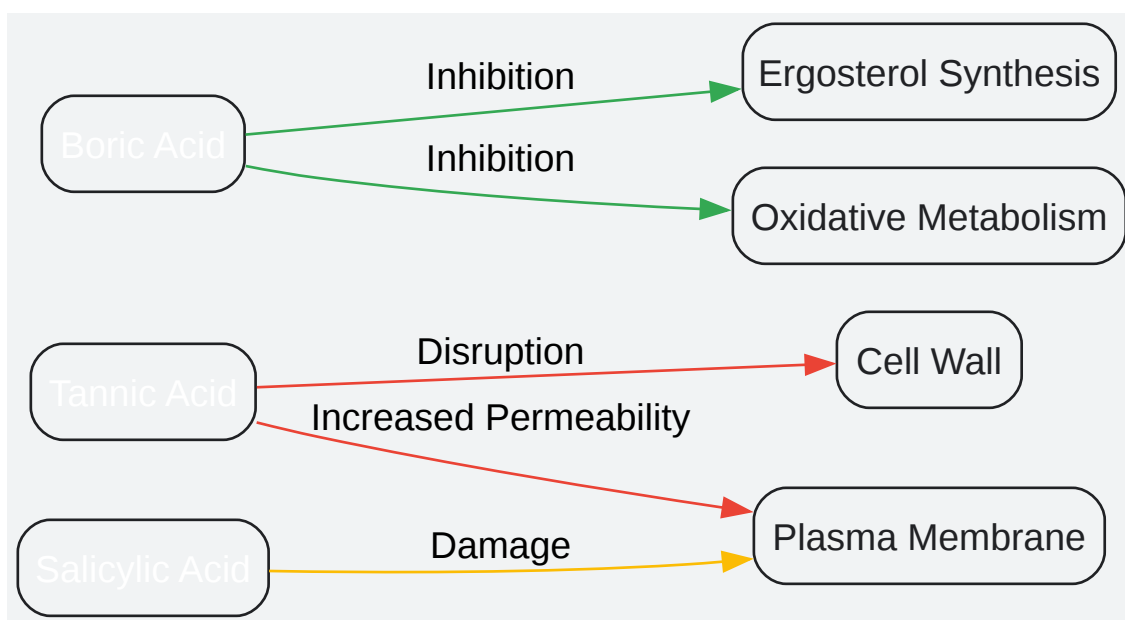
Mechanism of Action: A Synergistic Antifungal Effect

The efficacy of the **Phytex** topical solution is attributed to the combined action of its components, which target different aspects of fungal cell biology.

- **Borotannic Complex:** Upon application, the formulation is believed to form a borotannic complex which possesses bacteriostatic and fungistatic properties.[1][2] The evaporation of the solvent leaves a film that, when dissolved by perspiration, creates a low pH environment (around 2.0) that is fungicidal.[1][2]
- **Tannic Acid:** This polyphenol disrupts the fungal cell wall and plasma membrane, leading to the leakage of intracellular contents such as sugars.[3] It has also been shown to inhibit the growth and metabolic activity of various fungal species.[4]

- **Boric Acid:** A key mechanism of boric acid's antifungal action is the inhibition of oxidative metabolism, which leads to a decrease in the production of ergosterol, an essential component of the fungal cell membrane.[2] It also interferes with biofilm development and hyphal transformation.[2]
- **Salicylic Acid:** This component facilitates the penetration of the other active ingredients into the infected skin and nails.[1][2] It also possesses its own antifungal properties, causing damage to the fungal plasma membrane and leading to protein leakage.[5]

The following diagram illustrates the proposed synergistic mechanism of the active ingredients in the **Phytex** antifungal solution.



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Antifungal mechanisms of **Phytex** solution components.

Quantitative Antifungal Data

The following table summarizes the minimum inhibitory concentrations (MIC) of tannic acid against various *Candida* species, demonstrating its potent antifungal activity.

Table 2: Minimum Inhibitory Concentration (MIC) of Tannic Acid against *Candida* spp.

Candida Species	MIC Range (µg/mL)	Reference
C. albicans	8 - 16	[4][6]
C. parapsilosis	8	[4]
C. tropicalis	16	[4]
C. glabrata	16	[4]
C. auris	8	[4]

Experimental Protocols

Antifungal Susceptibility Testing (Broth Microdilution Method for Tannic Acid)

The antifungal activity of tannic acid is commonly determined using the broth microdilution method as standardized by the Clinical and Laboratory Standards Institute (CLSI) document M27-A3.[6]

- Preparation of Inoculum: Fungal strains are cultured on Sabouraud Dextrose Agar (SDA) at 37°C for 48 hours. Yeast cells are then harvested and suspended in sterile saline to an optical density of 70% transmittance, corresponding to approximately $1-5 \times 10^6$ cells/mL.[6]
- Preparation of Drug Dilutions: A stock solution of tannic acid is prepared and serially diluted in RPMI 1640 medium buffered with MOPS to achieve a range of test concentrations.
- Inoculation and Incubation: 96-well microtiter plates are prepared with the drug dilutions and the fungal inoculum. The plates are incubated at 37°C for 24-48 hours.
- Determination of MIC: The MIC is defined as the lowest concentration of the drug that causes a significant inhibition of fungal growth compared to a drug-free control.

Calcium Phytate: A "Phytex" Chemical Entity

In some contexts, the name "**Phytex**" is associated with the chemical compound Calcium Phytate.

Chemical Structure and Identification

Calcium phytate is the calcium salt of phytic acid (myo-inositol hexakisphosphate).

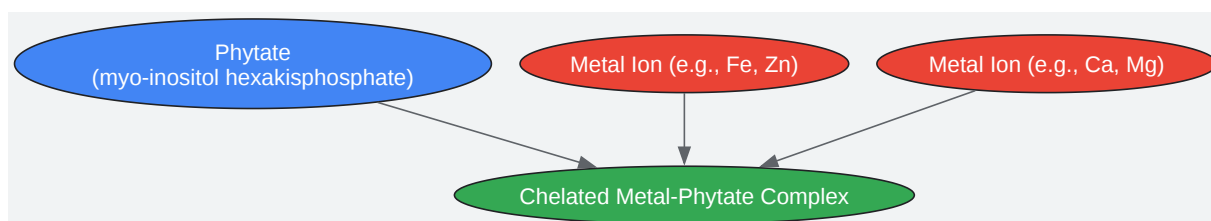
Table 3: Chemical Identification of Calcium Phytate

Compound	Molecular Formula	Molecular Weight (g/mol)	Canonical SMILES String
Calcium Phytate	C ₆ H ₆ Ca ₆ O ₂₄ P ₆	888.41	[Ca++].[Ca++].[Ca++]. [Ca++].[Ca++].[Ca++]. [O-]P([O-]) (=O)O[C@H]1-- INVALID-LINK---- INVALID-LINK---- INVALID-LINK---- INVALID-LINK-- [C@@H]1OP([O-]) ([O-])=O

Biological Activity

While research on the direct antifungal properties of calcium phytate is limited, phytic acid and its salts are known for their strong chelating properties, binding to metal ions. This action can indirectly affect microbial growth by sequestering essential minerals. Further research is required to fully elucidate any specific antifungal mechanisms of calcium phytate.

The following diagram illustrates the chelation of metal ions by the phytate molecule.



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Chelation of metal ions by the phytate molecule.

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